

MRS2179 tetrasodium hydrate proper disposal procedures

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Compound of Interest

Compound Name: MRS2179 tetrasodium hydrate

Cat. No.: B15073607

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Proper disposal of laboratory chemicals is a critical component of ensuring a safe research environment and maintaining environmental compliance. This guide provides detailed procedural information for the proper disposal of **MRS2179 tetrasodium hydrate**, a competitive P2Y1 receptor antagonist.

Researchers, scientists, and drug development professionals must adhere to both general best practices and institution-specific guidelines for chemical waste management. The following procedures are based on established safety protocols for laboratory chemical waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. Handle the chemical in a well-ventilated area, such as a fume hood, to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Procedure for MRS2179 Tetrasodium Hydrate

The disposal of **MRS2179 tetrasodium hydrate**, like most research chemicals, should be treated as hazardous waste unless explicitly determined otherwise by your institution's Environmental Health and Safety (EHS) department.

Step 1: Waste Identification and Classification

- Treat as Hazardous Waste: Unless you have explicit information to the contrary from a Safety Data Sheet (SDS) or your institution's EHS office, **MRS2179 tetrasodium hydrate** should be managed as a hazardous chemical waste.[1][2]
- Consult the Safety Data Sheet (SDS): If available, the SDS for the specific product you are using is the primary source of information for disposal. Section 13 of the SDS will provide specific disposal considerations.
- Waste Determination: The waste generator is responsible for properly characterizing all waste materials.[3][4] This involves identifying its hazardous characteristics (e.g., ignitability, corrosivity, reactivity, toxicity). While one safety data sheet for a related product suggests it is not classified as a hazardous substance, this should be verified for the specific material in use.[5]

Step 2: Segregation and Collection

- Dedicated Waste Container: Collect waste **MRS2179 tetrasodium hydrate** (both solid and any solutions) in a dedicated, compatible container.[6][7] The original container is often the best choice for waste accumulation.[1]
- Avoid Mixing Wastes: Do not mix **MRS2179 tetrasodium hydrate** waste with other waste streams, such as solvents, acids, or bases, to prevent unintended chemical reactions.[8]
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**MRS2179 tetrasodium hydrate**," and the approximate quantity.[6][7] Do not use abbreviations or chemical formulas.[7]

Step 3: Storage of Chemical Waste

- Satellite Accumulation Area (SAA): Store the sealed waste container in a designated SAA within your laboratory.[2] This area should be at or near the point of generation and under the control of laboratory personnel.[9]
- Secondary Containment: It is best practice to place the primary waste container inside a larger, chemically resistant secondary container to contain any potential leaks or spills.[6]

- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[\[1\]](#)[\[6\]](#)

Step 4: Arranging for Disposal

- Contact EHS: Follow your institution's specific procedures for requesting a hazardous waste pickup from the EHS department or an equivalent safety office.[\[2\]](#) This typically involves submitting an online or paper form.[\[7\]](#)[\[10\]](#)
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **MRS2179 tetrasodium hydrate** be disposed of in the regular trash or poured down the sink.[\[1\]](#)[\[4\]](#) This is prohibited by regulations like the Resource Conservation and Recovery Act (RCRA).[\[9\]](#)

Step 5: Decontamination and Empty Container Disposal

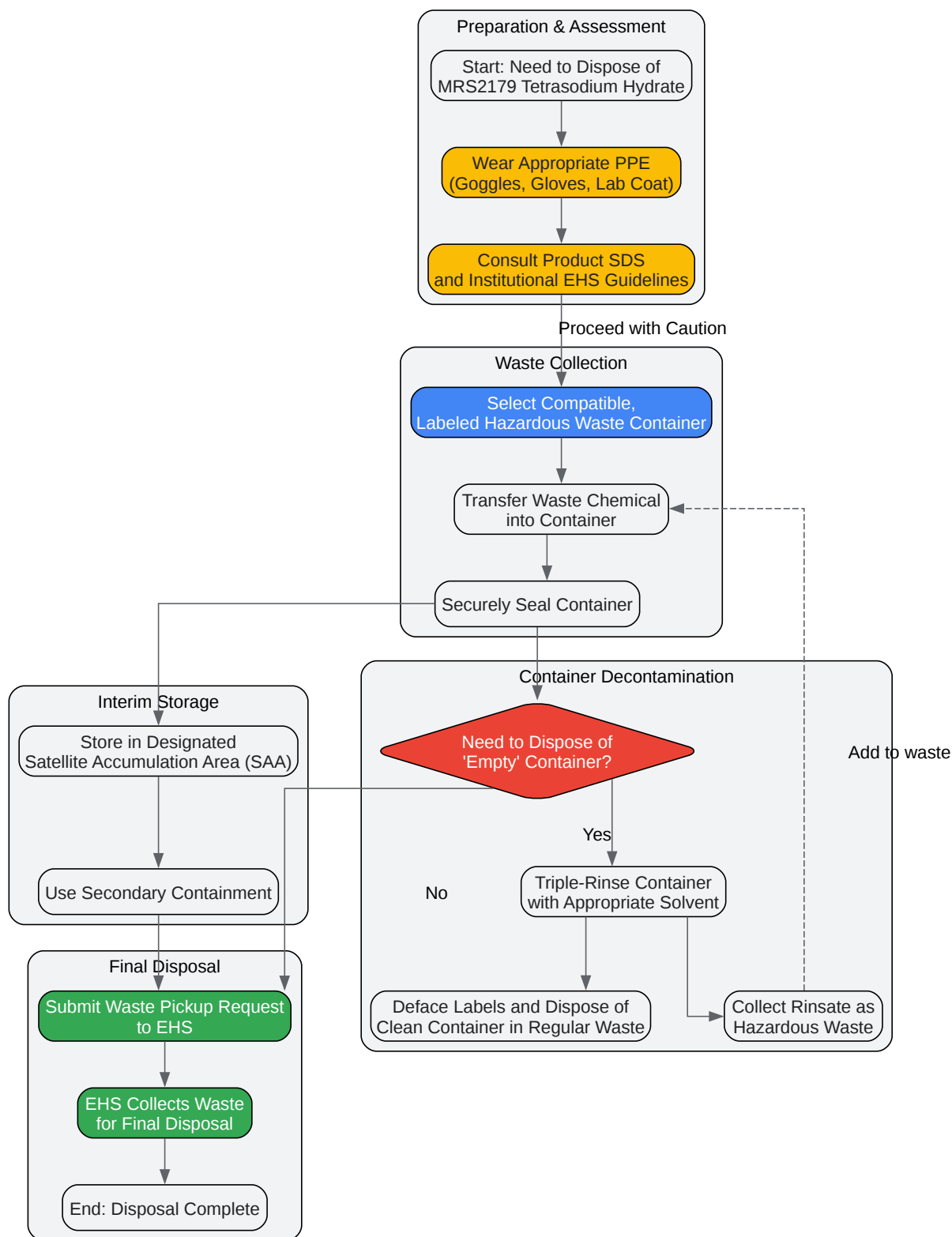
- Triple Rinsing: To dispose of an "empty" container that held **MRS2179 tetrasodium hydrate**, you must triple-rinse it with a suitable solvent (water is appropriate, as the compound is water-soluble).[\[6\]](#)
- Collect Rinsate: The rinsate from this cleaning process must be collected and disposed of as hazardous waste along with the chemical itself.[\[6\]](#)[\[8\]](#)
- Final Disposal of Container: Once triple-rinsed, deface or remove all labels from the empty container.[\[1\]](#) It can then typically be disposed of as regular laboratory glassware or plastic waste.

Summary of Key Information

Parameter	Information	Source
Chemical Name	MRS2179 tetrasodium hydrate	[11]
Synonym	2'-Deoxy-N6-methyladenosine 3',5'-bisphosphate tetrasodium salt	[12]
CAS Number	1454889-37-2 (for tetrasodium salt)	[12]
Chemical Class	P2Y1 Receptor Antagonist	[11]
Solubility	Soluble in water (up to 50 mM)	
Primary Disposal Route	Collection as hazardous chemical waste via institutional EHS.	[1][2]
Prohibited Disposal	Do not dispose of in regular trash or down the drain.	[1][4][9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **MRS2179 tetrasodium hydrate**.



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Caption: Workflow for the safe disposal of **MRS2179 tetrasodium hydrate**.

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- To cite this document: BenchChem. [MRS2179 tetrasodium hydrate proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15073607#mrs2179-tetrasodium-hydrate-proper-disposal-procedures]

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